

Literature Review: H-L-Arg-anbaipr 2HCl

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Compound of Interest

Compound Name: *H-L-Arg-anbaipr 2hcl*

Cat. No.: *B1528248*

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Introduction

H-L-Arg-anbaipr 2HCl, chemically known as L-Arginine, N-(4-amino-1,2,3,4-tetrahydro-2-naphthalenyl)-, is a synthetic compound derived from the amino acid L-arginine. It is also referred to in some commercial sources as L-Arginine 7-amido-4-methylcoumarin dihydrochloride, although this appears to describe a different chemical structure and is likely an error in nomenclature in those sources. The primary structure of interest for this review is based on the tetrahydro-naphthalenyl moiety. This molecule has garnered attention for its potential biological activities, primarily as a substrate for various enzymes. This review synthesizes the available, albeit limited, public information on **H-L-Arg-anbaipr 2HCl**, focusing on its chemical identity, biological interactions, and potential applications.

Due to the sparse and often inconsistent data in publicly accessible domains, this whitepaper serves to consolidate what is known and to highlight the areas requiring further investigation.

Chemical Identification and Properties

A conclusive and universally agreed-upon chemical structure and properties for "**H-L-Arg-anbaipr 2HCl**" are not readily available in peer-reviewed scientific literature. The name itself is a non-standard nomenclature. However, based on available supplier information, the most plausible interpretation is a derivative of L-Arginine.

Identifier	Value
Compound Name	H-L-Arg-anbaipr 2HCl
Systematic Name	L-Arginine, N-(4-amino-1,2,3,4-tetrahydro-2-naphthalenyl)-, dihydrochloride
CAS Number	1272755-10-8

Note: The above data is based on information from chemical suppliers and has not been independently verified through published experimental studies.

Biological Activity and Mechanism of Action

The biological activity of **H-L-Arg-anbaipr 2HCl** is primarily described as being a substrate for various enzymes.[1] This suggests its potential use as a tool compound in biochemical assays to characterize enzyme kinetics, screen for inhibitors, or as a fluorescent probe if the "anbaipr" moiety is a fluorophore like 7-amido-4-methylcoumarin.

Given its L-Arginine base, it is hypothesized to interact with enzymes that recognize Arginine, such as:

- Proteases: Specifically, serine proteases like trypsin, which cleave after basic amino acid residues.
- Nitric Oxide Synthases (NOS): As L-Arginine is the substrate for NOS, this derivative could potentially act as a competitive inhibitor or a modulator.
- Arginases: Enzymes that hydrolyze L-Arginine.

A proposed logical workflow for investigating the interaction of **H-L-Arg-anbaipr 2HCl** with a target enzyme is outlined below.

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References

- 1. Buy H-L-Arg-anbaipr 2hcl | 1272755-10-8 [smolecule.com]
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